

# Trimellitic Anhydride: A Technical Guide to its Environmental Fate and Degradation

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## Compound of Interest

Compound Name: *Trimellitic anhydride*

Cat. No.: B047765

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## Executive Summary

**Trimellitic anhydride** (TMA), a chemical intermediate primarily used in the synthesis of plasticizers and resins, is characterized by its rapid transformation in aqueous environments. This technical guide provides an in-depth analysis of the environmental fate and degradation of TMA, focusing on its hydrolysis, biodegradability, and atmospheric degradation. Quantitative data from cited studies are presented in tabular format for clear comparison, and detailed experimental protocols are provided for key degradation pathways. Visual diagrams generated using Graphviz illustrate the core transformation processes, offering a comprehensive overview for researchers and professionals in the field.

## Physicochemical Properties and Environmental Distribution

**Trimellitic anhydride** is a solid, colorless substance with a notable reactivity towards water. In the environment, its fate is largely governed by its rapid hydrolysis to trimellitic acid (TMLA).<sup>[1]</sup> Due to this rapid conversion, environmental exposure to TMA itself is expected to be minimal, with TMLA being the more relevant substance for environmental considerations.<sup>[1]</sup> Both TMA and TMLA are expected to partition primarily to soil and water compartments.<sup>[1]</sup>

Table 1: Physicochemical Properties of **Trimellitic Anhydride** and Trimellitic Acid

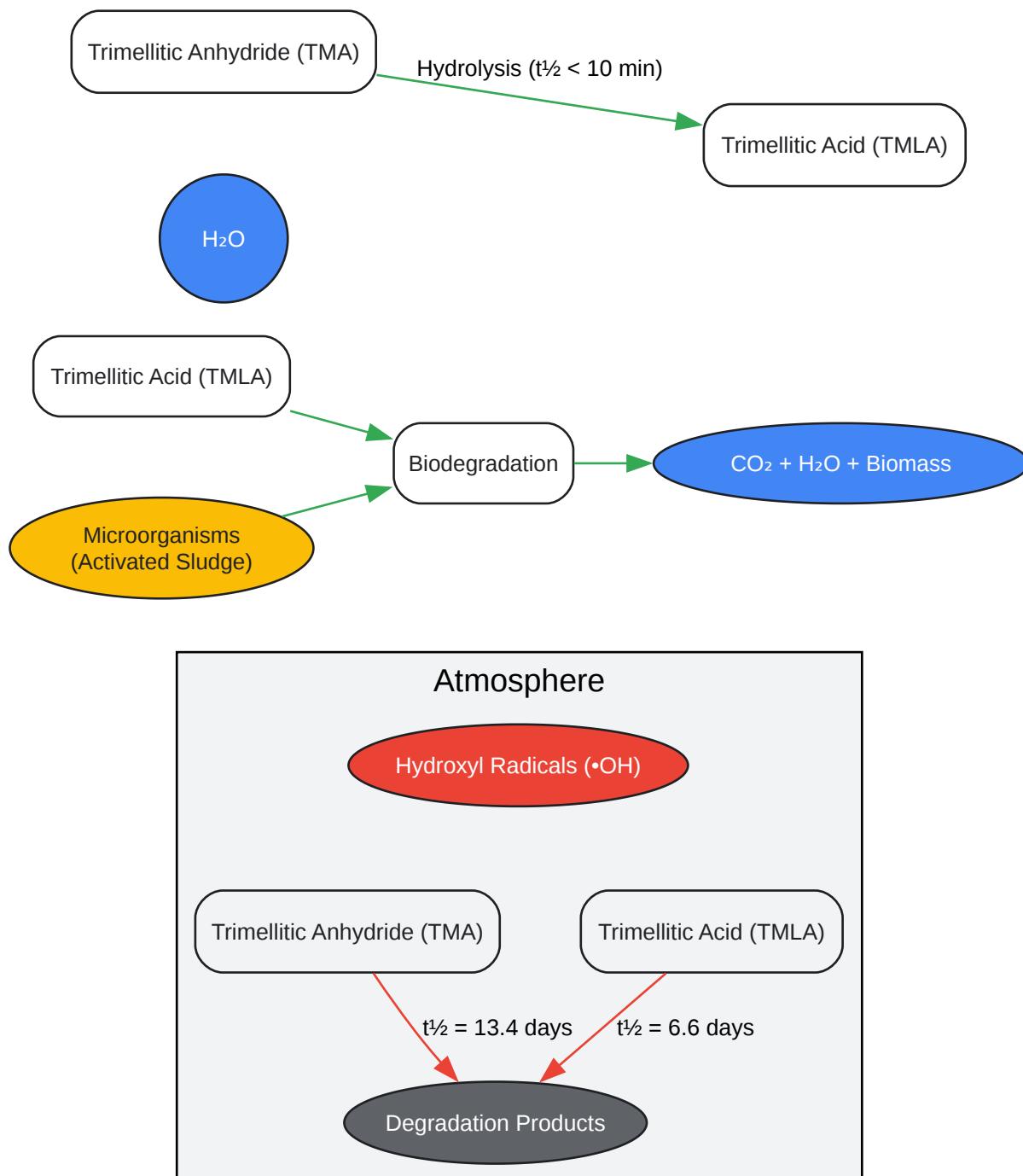
Property	Trimellitic Anhydride (TMA)	Trimellitic Acid (TMLA)	Reference
CAS Number	552-30-7	528-44-9	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>4</sub> O <sub>5</sub>	C <sub>9</sub> H <sub>6</sub> O <sub>6</sub>	<a href="#">[2]</a>
Molecular Weight	192.12 g/mol	210.14 g/mol	<a href="#">[1]</a>
Melting Point	165 °C	219 °C	<a href="#">[1]</a>
Boiling Point	390 °C	-	<a href="#">[1]</a>
Vapor Pressure	7.6 x 10 <sup>-5</sup> Pa @ 25°C	3.8 x 10 <sup>-6</sup> Pa @ 25°C	<a href="#">[1]</a>
Water Solubility	1,036 mg/L (hydrolyzes)	21,000 mg/L	<a href="#">[1]</a>
Log K <sub>ow</sub>	1.95	0.95	<a href="#">[1]</a>

## Environmental Degradation Pathways

The environmental degradation of **trimellitic anhydride** is a multi-faceted process involving hydrolysis, biodegradation, and atmospheric photo-oxidation.

### Hydrolysis

The most significant and rapid degradation pathway for TMA in the environment is hydrolysis. In the presence of water, TMA is completely hydrolyzed to trimellitic acid within 10 minutes.[\[1\]](#) This rapid conversion is a critical factor in assessing its environmental risk, as the properties and behavior of TMLA are more pertinent to its ultimate environmental fate.



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## References

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- 2. HPLC Method for Analysis of Trimellitic Anhydride and Trimellitic Acid on Newcrom B Column | SIELC Technologies [sielc.com](https://sielc.com)
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